

# Personal protective equipment for handling Isoxazol-5-amine

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## Compound of Interest

Compound Name: *Isoxazol-5-amine*

Cat. No.: *B086289*

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## Essential Safety and Handling Guide for Isoxazol-5-amine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Isoxazol-5-amine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

## Key Safety and Physical Data

The following table summarizes the essential quantitative and safety data for **Isoxazol-5-amine**.

Property	Value	Citations
Molecular Formula	C <sub>3</sub> H <sub>4</sub> N <sub>2</sub> O	[1]
Molecular Weight	84.08 g/mol	[1]
CAS Number	14678-05-8	[1][2]
Appearance	Pale yellow, beige tablets or powder	[3]
Flash Point	95.7°C	[3]
Storage Temperature	2-8°C, in a dry, dark, and well-ventilated place	[3][4]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	[4]
Precautionary Statements	P261, P280, P305+P351+P338	[4][5]

## Personal Protective Equipment (PPE)

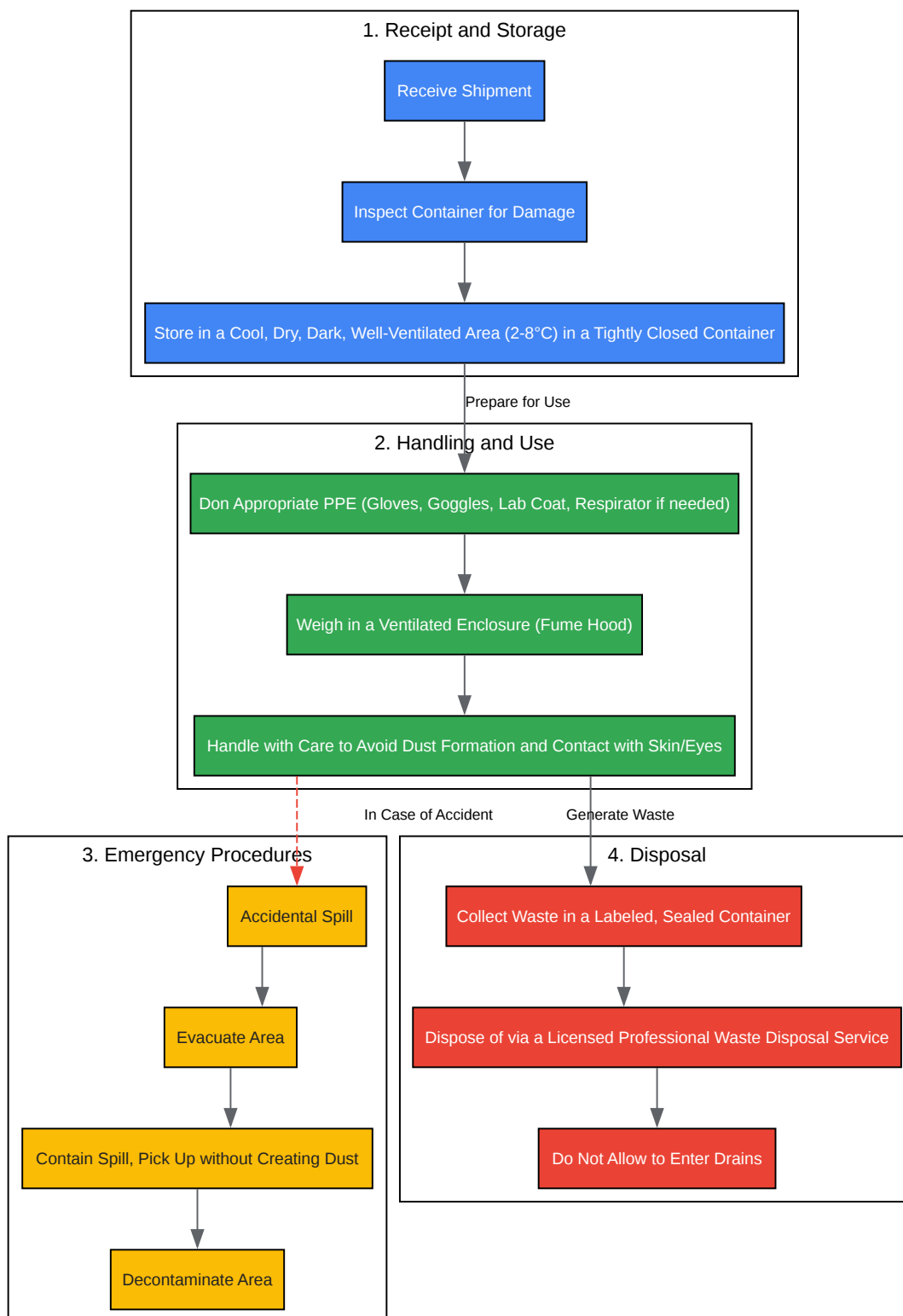
Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety when handling **Isoxazol-5-amine**.

PPE Category	Specification	Citations
Hand Protection	Wear appropriate chemical-resistant gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.	
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles.	[6]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.	[6]
Respiratory Protection	If dusts are generated, use a NIOSH-approved respirator. For nuisance exposures, a P95 or P1 particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.	[7]

## Operational Plan: Step-by-Step Handling and Disposal

The following workflow provides a procedural guide for the safe handling and disposal of **Isoxazol-5-amine**.

## Workflow for Handling and Disposal of Isoxazol-5-amine



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*Workflow for Handling and Disposal of Isoxazol-5-amine*

## 1. Receipt and Storage

- Step 1: Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Step 2: Storage: Store the container in a cool, dry, dark, and well-ventilated area, with a recommended temperature between 2-8°C.[3][4] The container must be kept tightly closed to prevent contamination and degradation.[6]

## 2. Handling and Use

- Step 1: Personal Protective Equipment (PPE): Before handling, ensure all required PPE is correctly worn. This includes chemical-resistant gloves, safety goggles, a lab coat, and respiratory protection if there is a risk of dust formation.[6]
- Step 2: Engineering Controls: All handling of **Isoxazol-5-amine** that may generate dust, such as weighing, should be conducted within a chemical fume hood or other ventilated enclosure.[8]
- Step 3: Safe Handling Practices: Avoid direct contact with skin, eyes, and clothing.[8] Do not breathe dust, vapor, mist, or gas.[6] Wash hands thoroughly after handling.[8]

## 3. Emergency Procedures

- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[7] Remove contaminated clothing.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[7]

- Accidental Release: In the event of a spill, evacuate personnel to a safe area.[7] Wear appropriate PPE, including respiratory protection.[8] Pick up and arrange disposal without creating dust.[7] Sweep up and shovel the material into a suitable, closed container for disposal.[7] Do not let the product enter drains.[7]

#### 4. Disposal Plan

- Step 1: Waste Collection: Collect surplus and non-recyclable solutions in a suitable, labeled container.
- Step 2: Professional Disposal: Dispose of the waste material through a licensed professional waste disposal service.[7] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Step 3: Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local regulations.[7]

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## References

- 1. 5-Aminoisoxazole | C<sub>3</sub>H<sub>4</sub>N<sub>2</sub>O | CID 84591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isoxazol-5-amine [synhet.com]
- 3. 14678-05-8, isoxazol-5-amine [lookchemicals.com]
- 4. 14678-05-8|Isoxazol-5-amine|BLD Pharm [bldpharm.com]
- 5. 14678-05-8 | Isoxazol-5-amine | Amines | Ambeed.com [ambeed.com]
- 6. Page loading... [guidechem.com]
- 7. capotchem.com [capotchem.com]
- 8. 3-(4-CHLOROPHENYL)ISOXAZOL-5-AMINE - Safety Data Sheet [chemicalbook.com]
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